



Health and safety information for handling Tetraisocyanatosilane.

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An In-depth Technical Guide to the Health and Safety of Handling Tetraisocyanatosilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for the handling of **Tetraisocyanatosilane** (CAS No: 3410-77-3). The information is intended for professionals in research and development who may work with this highly reactive compound.

Introduction

Tetraisocyanatosilane (Si(NCO)4) is a colorless to pale yellow liquid with a pungent odor.[1] It is a highly reactive organosilicon compound characterized by four isocyanate functional groups attached to a central silicon atom.[2] This reactivity makes it a valuable intermediate in the synthesis of various silicon-containing compounds, polymers like polyurethanes and polyureas, and as a cross-linking agent in resin production.[1][2][3] However, its high reactivity, particularly with water, alcohols, and amines, also presents significant health and safety hazards.[1][2][4] This compound is sensitive to moisture and heat.[5]

Hazard Identification and Classification

Tetraisocyanatosilane is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification



Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	Category 1B / Category 2
Serious Eye Damage/Eye Irritation	Category 1 / Category 2
Respiratory Sensitization	Category 1
Specific target organ toxicity, single exposure	Category 3

Source:[6][7]

Table 2: Hazard Statements and Precautionary Statements



Code	Statement
Hazard Statements	
H302	Harmful if swallowed.[5][6]
H314	Causes severe skin burns and eye damage.[7]
H315	Causes skin irritation.[5][6]
H318	Causes serious eye damage.[7]
H319	Causes serious eye irritation.[5][6]
H330	Fatal if inhaled.[7]
H331	Toxic if inhaled.[5][6]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[7]
H335	May cause respiratory irritation.[5][6]
Precautionary Statements	
P260	Do not breathe vapors.[8]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5][9]
P270	Do not eat, drink or smoke when using this product.[5][9]
P271	Use only outdoors or in a well-ventilated area.[8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8][9]
P301+P312+P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P302+P352	IF ON SKIN: Wash with plenty of water.[9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9]



P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
P310	Immediately call a doctor.[8]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[9]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tetraisocyanatosilane** is provided below.

Table 3: Physical and Chemical Properties of Tetraisocyanatosilane

Property	Value
Molecular Formula	C4N4O4Si[2][5][6][10]
Molecular Weight	196.15 g/mol [5][6][10]
Appearance	Colorless to light yellow clear liquid[1][2][5]
Odor	Pungent, strong, unpleasant[1][3]
Melting Point	25-26 °C[10][11]
Boiling Point	186 °C[3][5][10][11]
Flash Point	50 °C[3][11] / 88 °C[5]
Density	1.442 g/cm ³ [3][8][10][11]
Vapor Pressure	0.158 mmHg at 25°C[3]
Solubility	Reacts with water.[1][8] Soluble in organic solvents like petroleum ether.[1]
Refractive Index	1.4610 / 1.547[3][10][11]



Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **Tetraisocyanatosilane** are not publicly available in the searched literature. The data presented in safety data sheets are typically derived from standardized OECD or EPA guidelines for chemical safety testing. These would include tests for acute toxicity (oral, dermal, inhalation), skin and eye irritation/corrosion, and sensitization.

General Laboratory Handling Protocol:

- Risk Assessment: Before handling, conduct a thorough risk assessment for the planned experiment, considering the quantity of substance used, the duration of exposure, and the experimental conditions.
- Engineering Controls: All work with **Tetraisocyanatosilane** must be conducted in a well-ventilated area, preferably within a chemical fume hood with good airflow.[8][9] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[8]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
 - Hand Protection: Neoprene or nitrile rubber gloves.[8] Gloves must be inspected prior to use.[9]
 - Eye Protection: Chemical goggles or a face shield.[8] Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are recommended.[9] Contact lenses should not be worn.[8]
 - Skin and Body Protection: Wear suitable protective clothing.[8] Fire/flame resistant and impervious clothing is recommended.[9]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a NIOSH-certified combination organic vapor-amine gas (brown cartridge) respirator.[8][9]
- Handling: Avoid all eye and skin contact and do not breathe vapors or mist.[8] Use non-sparking tools.[8][9] Prevent fire caused by electrostatic discharge; containers must be



properly grounded before beginning transfer.[8][9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from heat, sparks, and open flames.[8] Store under an inert gas as it is moisture and heat sensitive.[5] Incompatible materials to avoid are water, moisture, and alcohols/amines. [1][4][8]
- Disposal: Dispose of waste in a safe manner in accordance with local/national regulations at a licensed waste disposal facility.[8] Avoid release to the environment.[8]

Health and Safety Information Toxicological Information

- Acute Toxicity: Harmful if swallowed and toxic if inhaled.[6]
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[6][8]
- Eye Damage/Irritation: Causes serious eye damage.[6][8]
- Respiratory Effects: May cause respiratory irritation, coughing, headache, and nausea upon inhalation.[8] Sensitization and allergic reactions are frequently reported with other isocyanic acid derivatives.[8]

First Aid Measures

Table 4: First Aid Measures for **Tetraisocyanatosilane** Exposure



Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[8][9] If you feel unwell, seek medical advice.[8] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[9]
Skin Contact	Immediately take off all contaminated clothing. [9] Wash with plenty of soap and water.[8][9] Get immediate medical advice/attention.[8]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes.[8][9] Remove contact lenses, if present and easy to do. Continue rinsing.[8][9] Get immediate medical advice/attention.[8]
Ingestion	Rinse mouth with water.[9] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[8][9] Get medical advice/attention.[8]

Fire Fighting Measures

- Fire Hazard: Flammable liquid and vapor.[8] Irritating fumes and organic acid vapors may develop when the material is exposed to water or open flame.[8]
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Firefighting Instructions: Exercise caution when fighting any chemical fire.[8] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9] Do not enter the fire area without proper protective equipment, including respiratory protection.[8]

Accidental Release Measures

 Personal Precautions: Evacuate unnecessary personnel.[8] Avoid breathing vapors, mist, or gas.[9] Ensure adequate ventilation.[9] Remove all sources of ignition.[9]



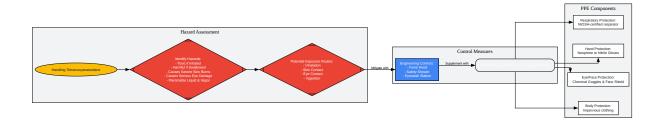
- Protective Equipment: Equip cleanup crew with proper protection.[8]
- Environmental Precautions: Prevent entry to sewers and public waters.[8] Notify authorities if liquid enters sewers or public waters.[8]
- Methods for Cleaning Up: Clean up any spills as soon as possible, using an absorbent material to collect it.[8] Use spark-proof tools and explosion-proof equipment.[9] Collect and arrange for disposal in suitable, closed containers.[9]

Stability and Reactivity

- Chemical Stability: Stable under anhydrous conditions.[4]
- Reactivity: Highly reactive towards water and moisture, which leads to its decomposition.[4]
 It reacts with water and moisture in the air, liberating isocyanic acid.[8] It also reacts with alcohols, amines, and other compounds containing active hydrogen.[1]
- Conditions to Avoid: Heat, open flame, and sparks.[8]
- Incompatible Materials: Moisture and water.[8]
- Hazardous Decomposition Products: No data available, but thermal degradation of related polymers can yield silicon carbide, nitrogen, and cyanogen.[4]

Visualizations

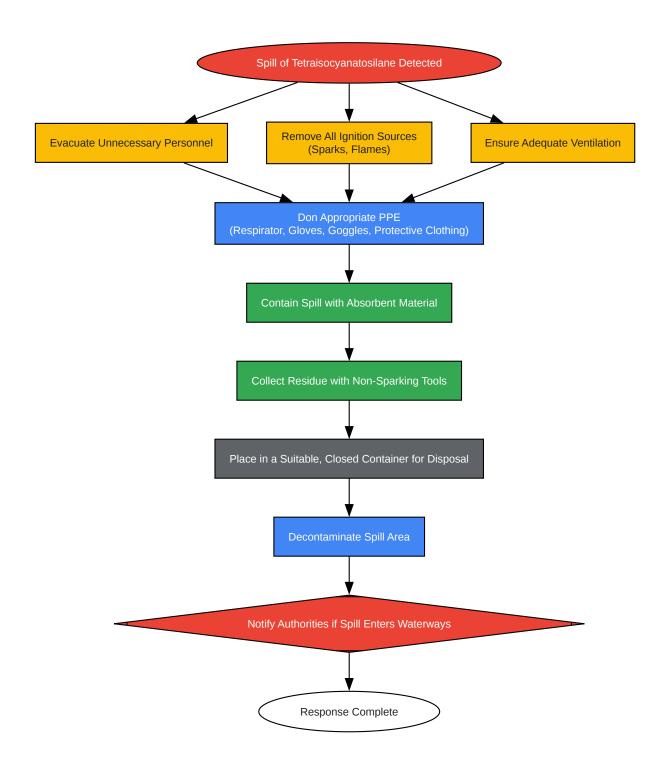




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Caption: Hazard Identification and PPE Selection Workflow.

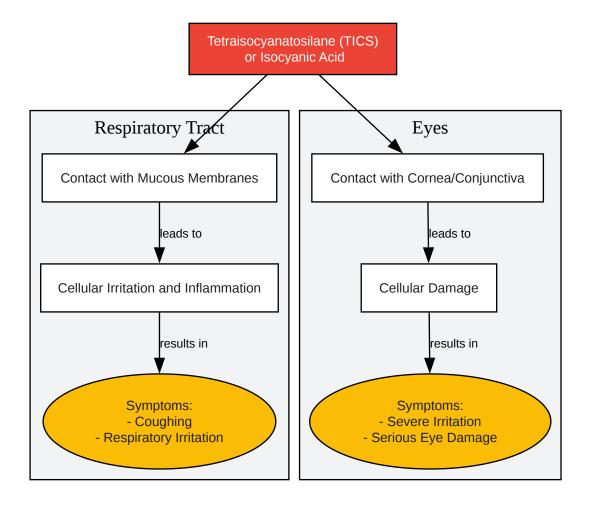




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Caption: Accidental Spill Response Workflow.





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Caption: Irritant Effect Signaling Pathway.

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